

An In-depth Technical Guide to the Safe Handling of (R)-2-Methylpiperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-2-Methylpiperidine

Cat. No.: B156881

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **(R)-2-Methylpiperidine** (CAS No: 1722-95-8), also known as (R)-alpha-Pipecoline. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical Identification and Properties

(R)-2-Methylpiperidine is a chiral cyclic amine widely used as a building block in the synthesis of pharmaceuticals and other specialty chemicals.^[1] A clear understanding of its physical and chemical properties is the first step in safe handling.

Table 1: Physical and Chemical Properties of **(R)-2-Methylpiperidine**

Property	Value	Reference
Molecular Formula	C6H13N	[2][3]
Molecular Weight	99.17 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	118-119 °C at 753 mmHg	[1][5]
Density	0.844 g/mL at 25 °C	[1][5]
Flash Point	14.44 °C (58.0 °F)	[6][4]
Refractive Index	n20/D 1.445	[5]
Storage Temperature	2-8 °C	[2][6][4]
Solubility	Soluble in water.	

Hazard Identification and Classification

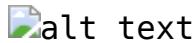
(R)-2-Methylpiperidine is classified as a hazardous substance. It is crucial to be aware of its potential dangers before handling.

Table 2: GHS Hazard Classification for **(R)-2-Methylpiperidine**

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

Source: GHS classification data compiled from multiple safety data sheets.[\[2\]](#)[\[3\]](#)

The following pictograms are associated with **(R)-2-Methylpiperidine**:



Signal Word: Danger[\[2\]](#)[\[6\]](#)

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize risk.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **(R)-2-Methylpiperidine** to determine the appropriate PPE. The following diagram outlines the recommended PPE.

Figure 1: Recommended Personal Protective Equipment (PPE)

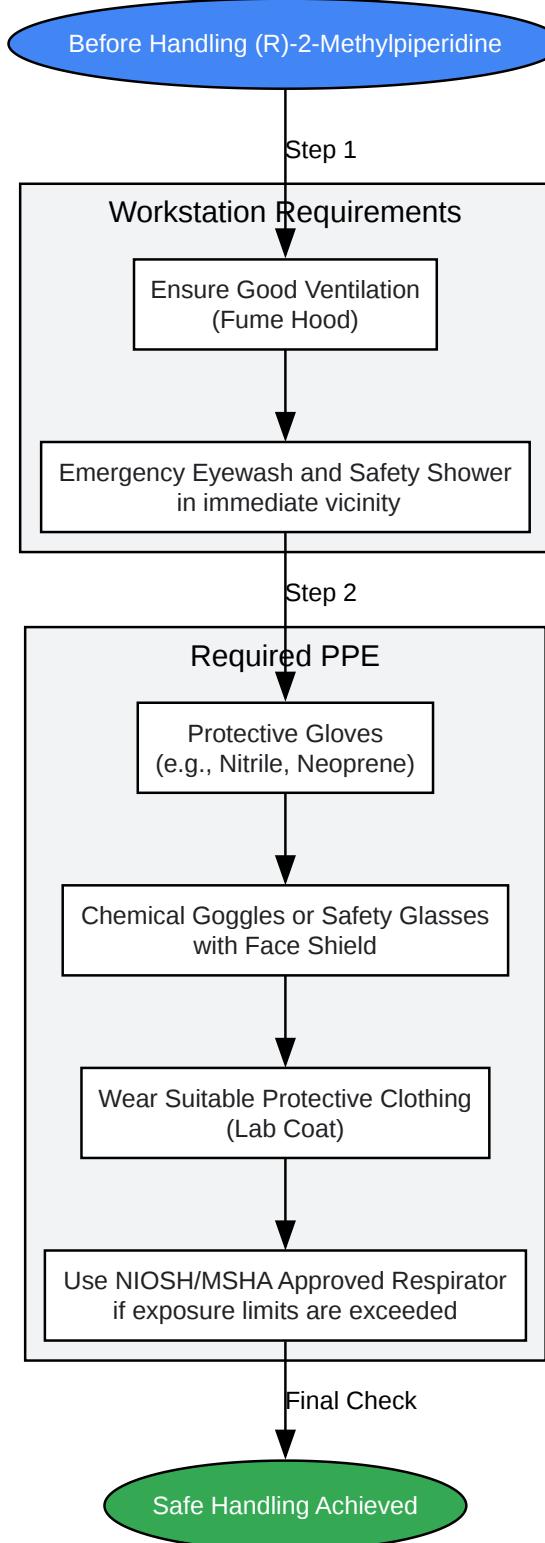
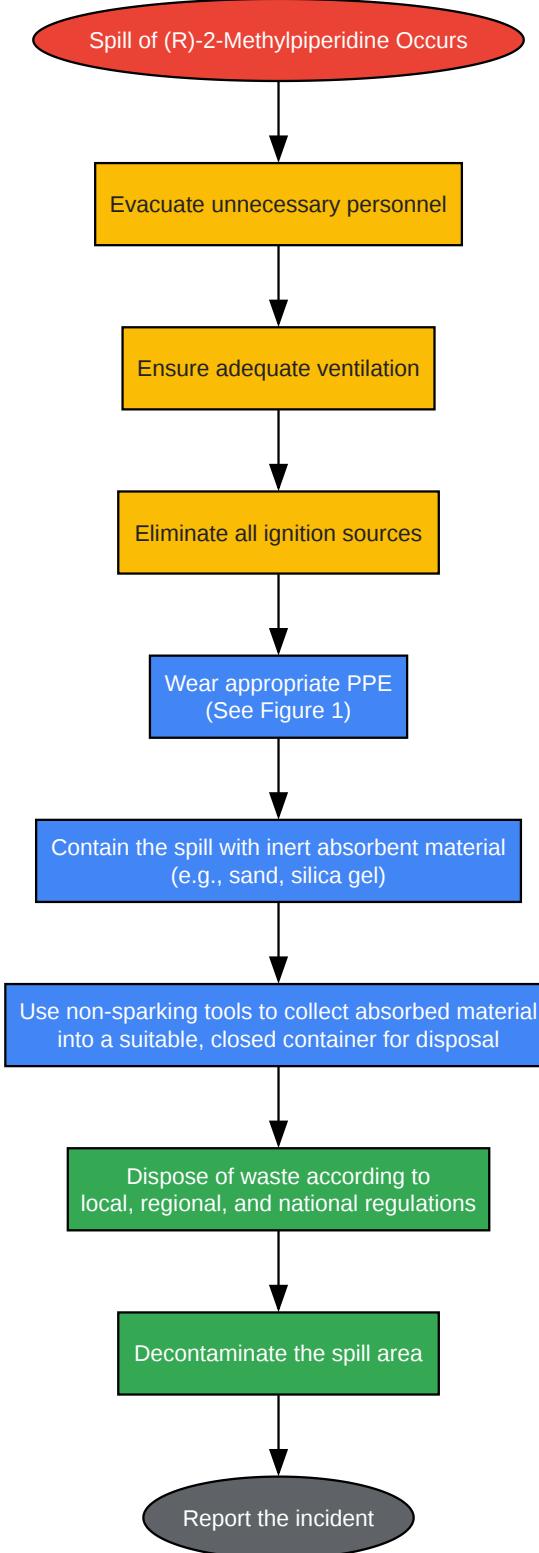


Figure 2: Accidental Release Response Protocol

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. (R)-2-Methylpiperidine | C6H13N | CID 637525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (R)-2-Methylpiperidine 95 1722-95-8 [sigmaaldrich.com]
- 5. 2-Methylpiperidine 98 109-05-7 [sigmaaldrich.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of (R)-2-Methylpiperidine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156881#r-2-methylpiperidine-safety-handling-and-msds-information\]](https://www.benchchem.com/product/b156881#r-2-methylpiperidine-safety-handling-and-msds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com